

The Researcher's Comprehensive Guide to 6-Aminoisoquinoline: From Procurement to Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Aminoisoquinoline

Cat. No.: B057696

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

6-Aminoisoquinoline is a pivotal heterocyclic amine that serves as a fundamental building block in the synthesis of a diverse array of biologically active molecules. Its unique isoquinoline scaffold is a privileged structure in medicinal chemistry, appearing in numerous compounds investigated for therapeutic applications. This technical guide provides a comprehensive overview for researchers, scientists, and drug development professionals on the procurement, quality assessment, and key experimental applications of **6-Aminoisoquinoline**, with a focus on its role in the development of kinase and PARP inhibitors.

Sourcing and Procurement of 6-Aminoisoquinoline

The acquisition of high-quality **6-Aminoisoquinoline** is the foundational step for any research endeavor. A multitude of chemical suppliers offer this reagent with varying purity grades, quantities, and pricing. Below is a comparative summary of prominent suppliers.

Table 1: Supplier and Product Information for 6-Aminoisoquinoline

Supplier	Product Number/CAS	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	CDS005467 / 23687-26-5	AldrichCPR (Purity not specified)	100 MG	\$77.90
SY3371475763 / 23687-26-5	97%	100 MG	Contact for pricing	
Chem-Impex	02476 / 23687-26-5	≥ 95% (HPLC)	1 G, 5 G	\$65.40 (1G), \$220.53 (5G)
Simson Pharma Limited	- / 23687-26-5	High Quality (CoA provided)	Custom	Contact for pricing
BLD Pharm	- / 23687-26-5	Research Use Only	Custom	Contact for pricing
LGC Standards	TRC-A611030-100MG / 23687-26-5	Neat	100 MG	Contact for pricing
Veeprho	- / 23687-26-5	Impurity Reference Standard	Custom	Contact for pricing
Apollo Scientific	- / 23687-26-5	-	1 G, 5 G	£15.00 (1G), £72.00 (5G)
J&K Scientific	287251 / 23687-26-5	97%	Custom	Contact for pricing
Oakwood Chemical	036790 / 23687-26-5	-	250 MG, 1 G	\$25.00 (250MG), \$61.00 (1G)

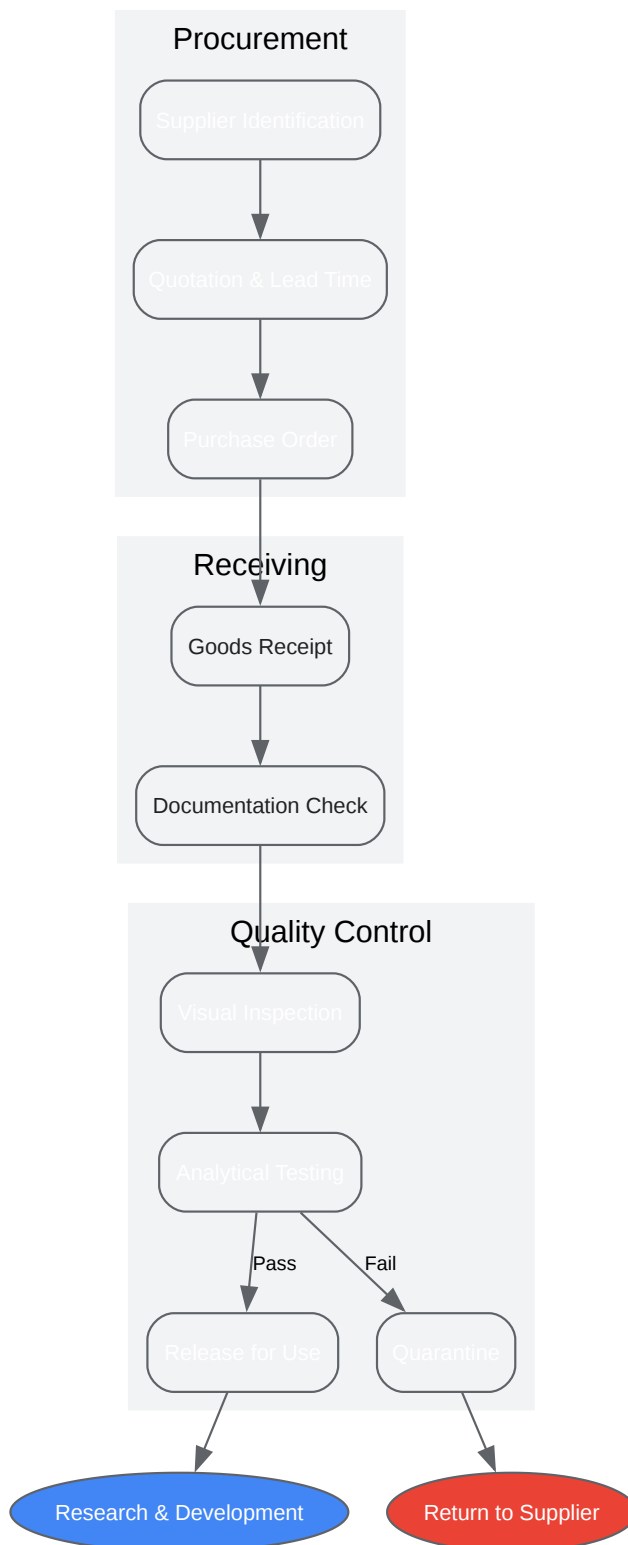
Table 2: Physicochemical Properties of 6-Aminoisoquinoline

Property	Value	Reference
CAS Number	23687-26-5	[1] [2]
Molecular Formula	C ₉ H ₈ N ₂	[2]
Molecular Weight	144.17 g/mol	[2]
Appearance	Brown solid	[1]
Melting Point	214-216 °C	[3]
Storage Temperature	0-8°C or Refrigerator	[1] [4]

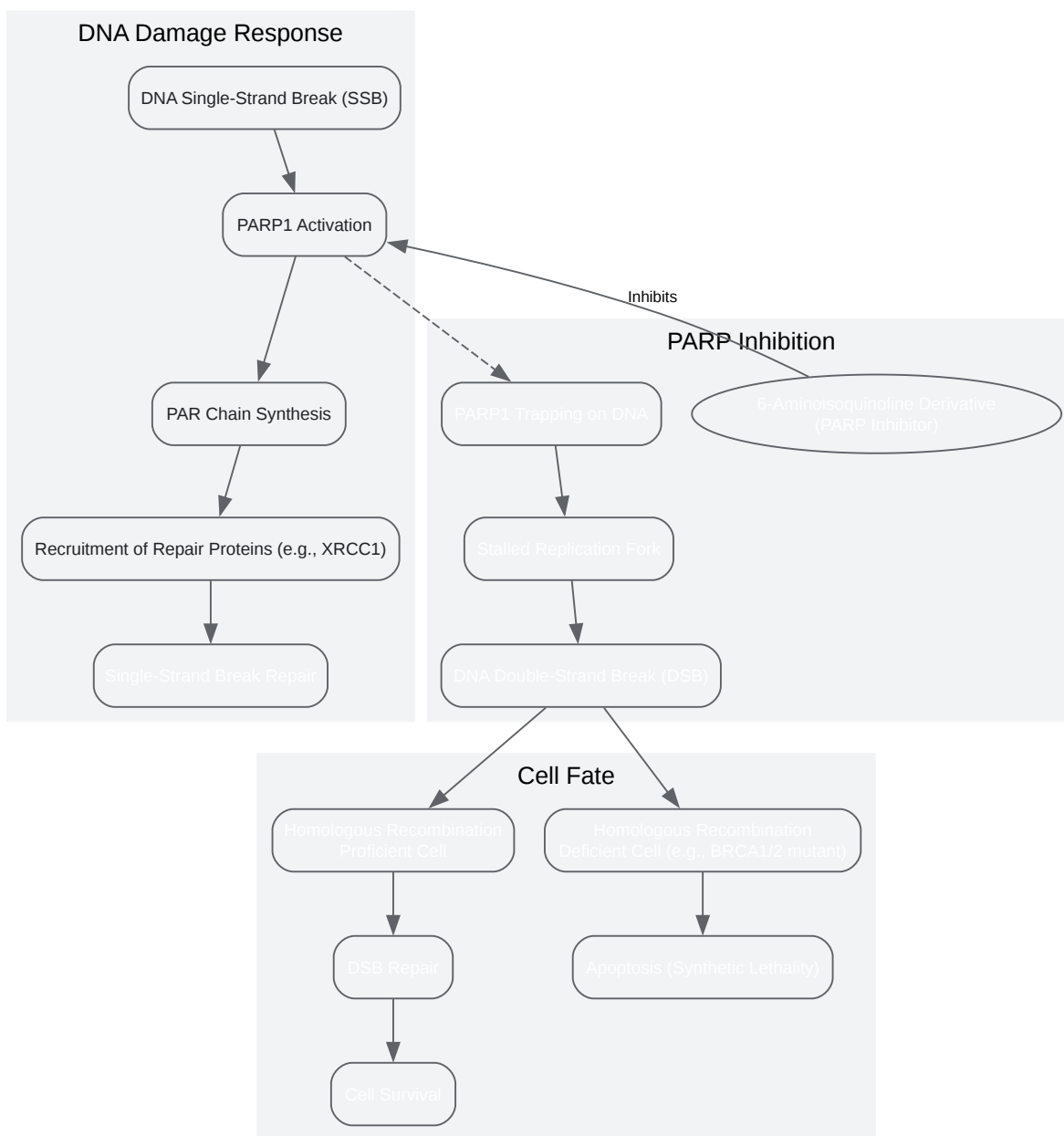
Purchasing and Quality Control Workflow

A systematic approach to procurement and quality control is essential to ensure the reliability and reproducibility of experimental results. The following diagram outlines a typical workflow for acquiring and verifying the quality of **6-Aminoisoquinoline** for research purposes.

Purchasing and Quality Control Workflow for 6-Aminoisoquinoline



PARP1 Signaling Pathway and Inhibition

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- To cite this document: BenchChem. [The Researcher's Comprehensive Guide to 6-Aminoisoquinoline: From Procurement to Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057696#6-aminoisoquinoline-suppliers-and-purchasing]

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